

Acid Yellow 61: Application Notes for Fluorescence Microscopy

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Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B15622547

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Note to the Reader: As of late 2025, detailed information regarding the specific application of **Acid Yellow 61** (C.I. 18968) in fluorescence microscopy is not readily available in the public domain. While it is classified as a fluorescent dye, comprehensive data on its photophysical properties and established protocols for its use in biological imaging are lacking. This document outlines the available information and provides a general framework for researchers interested in exploring its potential as a fluorescent probe.

Introduction

Acid Yellow 61, also known by its Colour Index name C.I. 18968, is a monoazo acid dye.[1] Historically, it has been utilized in the textile industry for dyeing wool, silk, and polyamide fibers, as well as in leather coloring.[1][2][3][4] Its classification as a fluorescent dye suggests potential applications in biological imaging; however, its utility in fluorescence microscopy has not been well-documented.

Physicochemical Properties

A summary of the known physicochemical properties of **Acid Yellow 61** is presented in Table 1.

Property	Value	Reference
C.I. Name	Acid Yellow 61, C.I. 18968	[1]
CAS Number	12217-38-8	[1][2]
Molecular Formula	C ₂₄ H ₂₀ Cl ₂ N ₅ NaO ₆ S ₂	[1][5]
Molecular Weight	632.47 g/mol	[1]
Appearance	Yellow Powder	[1][2]
Solubility	Soluble in water.	[1][2]

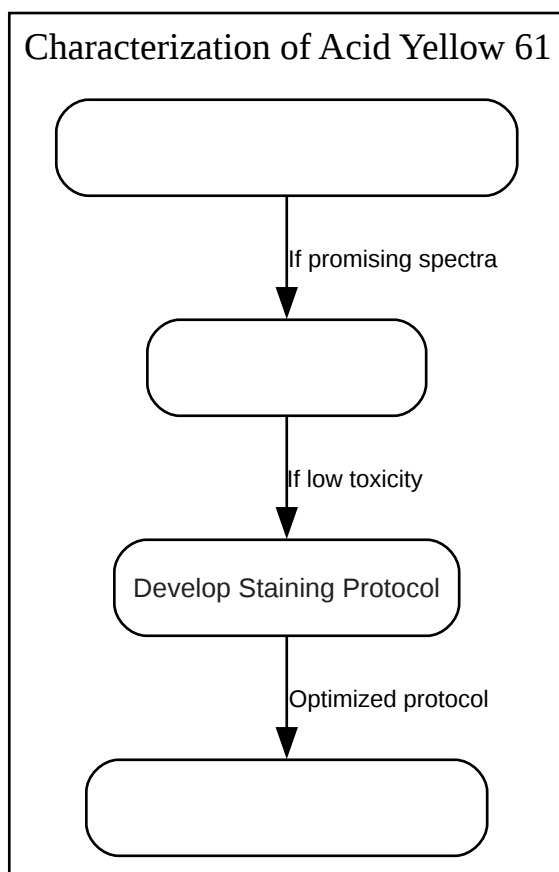
Photophysical Properties (Undetermined)

A thorough search of scientific literature and commercial databases did not yield specific data on the key photophysical properties of **Acid Yellow 61** required for fluorescence microscopy. This information is critical for designing imaging experiments and would need to be determined empirically.

Property	Value
Excitation Maximum (λ_{ex})	Not Available
Emission Maximum (λ_{em})	Not Available
Molar Extinction Coefficient (ϵ)	Not Available
Quantum Yield (Φ)	Not Available
Photostability	Not Available
Solvent Effects on Fluorescence	Not Available

Hypothetical Experimental Workflow for Characterization

For researchers with access to **Acid Yellow 61** and the necessary equipment, the following workflow is proposed to characterize its suitability for fluorescence microscopy.



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Caption: A logical workflow for the characterization of **Acid Yellow 61** for fluorescence microscopy.

General Protocol for Evaluating a Novel Fluorescent Dye in Fixed Cells

The following is a generalized protocol that can be adapted to test **Acid Yellow 61** for staining fixed biological samples. Optimization of dye concentration, incubation time, and buffer composition will be necessary.

Materials:

- **Acid Yellow 61**
- Phosphate-buffered saline (PBS)

- Fixative solution (e.g., 4% paraformaldehyde in PBS)
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS)
- Mounting medium
- Microscope slides and coverslips
- Cell culture of choice

Procedure:

- Cell Culture: Grow cells on sterile coverslips in a petri dish to the desired confluency.
- Fixation: Aspirate the culture medium and wash the cells with PBS. Fix the cells by incubating with a fixative solution for 10-20 minutes at room temperature.
- Washing: Wash the fixed cells three times with PBS for 5 minutes each.
- Permeabilization (Optional, for intracellular targets): If targeting intracellular structures, incubate the cells with a permeabilization buffer for 5-10 minutes.
- Washing: Wash the cells three times with PBS.
- Staining: Prepare a working solution of **Acid Yellow 61** in PBS. Concentrations should be titrated, starting from a low micromolar range (e.g., 1-10 μM). Incubate the cells with the staining solution for 15-60 minutes at room temperature, protected from light.
- Washing: Wash the cells extensively with PBS to remove unbound dye.
- Mounting: Mount the coverslips onto microscope slides using an appropriate mounting medium.
- Imaging: Visualize the stained cells using a fluorescence microscope. It is advisable to test a broad range of excitation and emission filters to determine the optimal imaging conditions.

Safety Precautions

A safety data sheet (SDS) for a similar "Acid Dye Sun Yellow" indicates that the substance may be harmful if swallowed and can cause eye and skin irritation.[6][7] Standard laboratory safety practices should be followed, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat.[6][7] Avoid inhalation of the powder and direct contact with skin and eyes.

Conclusion

While **Acid Yellow 61** is categorized as a fluorescent dye, the lack of specific data on its photophysical properties and its performance in biological imaging applications makes it a largely uncharacterized agent for fluorescence microscopy. The information and general protocols provided here serve as a starting point for researchers who wish to investigate its potential. Empirical determination of its spectral characteristics and staining efficacy is a prerequisite for its successful application in this field.

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